

Physical and chemical properties of Formycin triphosphate.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Formycin triphosphate*

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An In-Depth Technical Guide to Formycin Triphosphate

Abstract: **Formycin triphosphate** (FoTP) is a fluorescent C-nucleoside analog of adenosine triphosphate (ATP) that serves as an invaluable tool for researchers, scientists, and drug development professionals. Its intrinsic fluorescence, coupled with its ability to substitute for ATP in a multitude of enzymatic reactions, allows for the development of continuous, non-radioactive assays for enzymes that are central to cellular signaling and metabolism. This guide provides a comprehensive overview of the physical, chemical, and biochemical properties of FoTP, details its applications in studying enzyme kinetics and signaling pathways, and presents standardized experimental protocols for its use.

Core Physical and Chemical Properties

Formycin triphosphate is a structural analog of ATP where the nitrogen and carbon at positions 7 and 8 of the adenine base are swapped. This change from an N-glycosidic to a C-glycosidic bond confers unique spectral properties while retaining biological activity in many ATP-dependent systems. It is typically supplied as a stable solid powder.^[1]

Table 1: Physical and Chemical Data for **Formycin Triphosphate**

Property	Value	Reference
IUPAC Name	[[[(2R,3S,4R,5S)-5-(7-amino-2H-pyrazolo[4,3-d]pyrimidin-3-yl)-3,4-dihydroxyoxolan-2-yl]methoxy-hydroxyphosphoryl]phosphono hydrogen phosphate	[2]
Molecular Formula	C ₁₀ H ₁₆ N ₅ O ₁₃ P ₃	[1][2]
Molecular Weight	507.18 g/mol	[1][2][3]
Exact Mass	506.9957 Da	[1][2]
CAS Number	16409-13-5	[1][2]
Common Synonyms	Formycin 5'-triphosphate, Formycin A 5'-triphosphate, FTP	[1][2]
Appearance	Solid powder	[1]
Solubility	Soluble in DMSO	[1]

| Storage | Store dry and dark. Short term (days to weeks) at 0 - 4 °C; long term (months to years) at -20 °C. |[1] |

Spectral Properties

The most significant feature of FoTP is its fluorescence, which is often enhanced upon binding to the active sites of enzymes.[3] This property makes it a powerful probe for studying enzyme mechanisms and for high-throughput screening of inhibitors.

- **Fluorescent Probe:** FoTP is a fluorescent analog of ATP.[4][5] This allows for direct, continuous monitoring of enzymatic reactions without the need for radioactive isotopes or coupled assays.[5]

- **Energy Transfer:** FoTP can form a 1:1 complex with terbium (Tb^{3+}), a lanthanide ion.[\[6\]](#) Within this complex, the luminescence of Tb^{3+} is significantly sensitized through energy transfer from the formycin moiety, making it a valuable probe for distance measurements in phosphoryl transfer enzymes like hexokinase using Förster Resonance Energy Transfer (FRET).[\[6\]](#)

Biochemical Profile and Mechanism of Action

FoTP functions as a substrate or inhibitor for a wide range of ATP-utilizing enzymes, providing insights into their structure and function. Its biological activity is the basis for the cytotoxicity of its parent nucleoside, formycin, which can be incorporated into RNA or metabolized to cyclic formycin monophosphate (cFoMP).[\[4\]](#)[\[7\]](#)[\[8\]](#)

Table 2: Kinetic and Interaction Data for FoTP with Various Enzymes

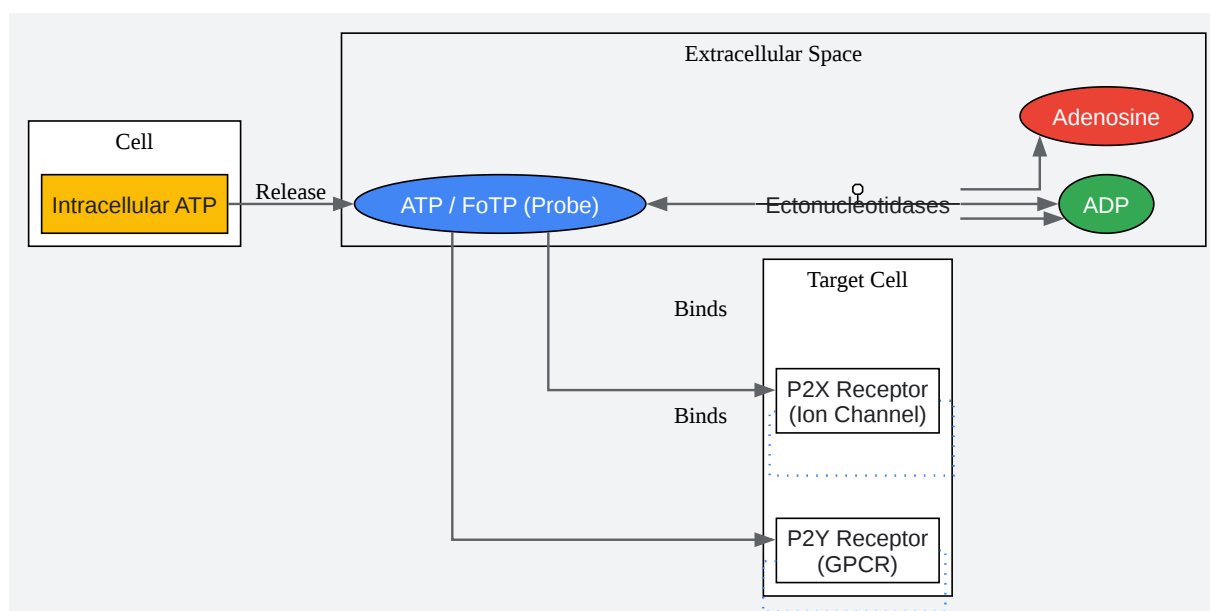
Enzyme	Organism/System	Role of FoTP	Key Parameters	Reference
Adenylate Cyclase	Rat Osteosarcoma Cells	Substrate	Apparent K_m : 220 μM ; V_{max} : 120 pmol/min/mg protein (similar to ATP)	[4] [9]
Guanylate Cyclase	Rat Lung Membranes	Activator/Inhibitor	Potentiates ANF-stimulated activity ($\text{EC}_{50} \approx 90 \mu\text{M}$); Inhibits ATP-stimulated activity ($\text{IC}_{50} \approx 100 \mu\text{M}$)	[3] [10]
Pyruvate Carboxylase	Avian Liver	Competitive Inhibitor	Acts as a competitive inhibitor	[3]

| DNA-dependent RNA Polymerase | Various | Substrate | Can be incorporated into ribopolynucleotides |[11] |

Application in Signaling Pathway Analysis

As an ATP analog, FoTP is an excellent tool for dissecting complex cellular signaling pathways, particularly purinergic signaling.

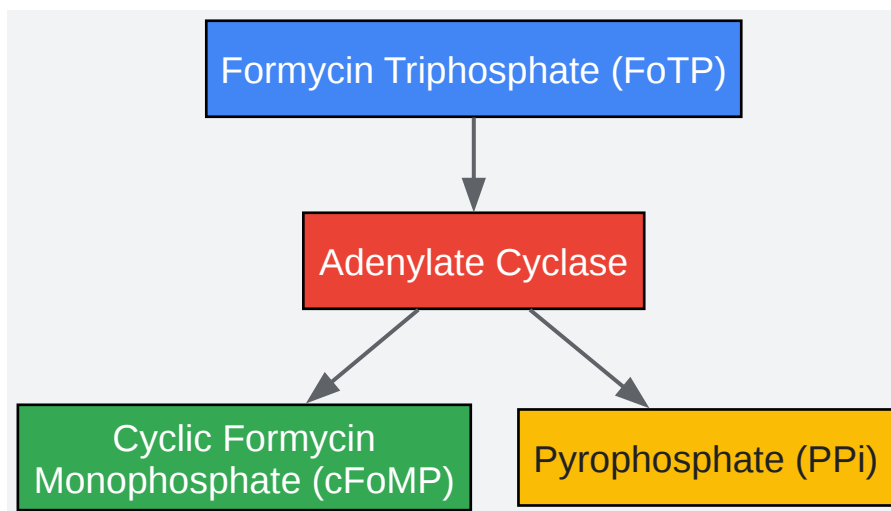
Purinergic Signaling Purinergic signaling involves the release of nucleotides like ATP into the extracellular space, where they activate P2X and P2Y receptors on the same or neighboring cells.[12][13] This process is terminated by ectonucleotidases that hydrolyze ATP to ADP and adenosine.[12] FoTP can be used to probe the ATP-binding sites of these receptors and enzymes.



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Caption: General overview of the purinergic signaling pathway.

Adenylate Cyclase Pathway FoTP is a direct substrate for adenylate cyclase, which catalyzes its conversion into 3',5'-cyclic formycin monophosphate (cFoMP), an analog of the critical second messenger cAMP.[4] This allows for the direct study of cyclase activity and its regulation.



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Caption: Enzymatic conversion of FoTP to cFoMP by adenylate cyclase.

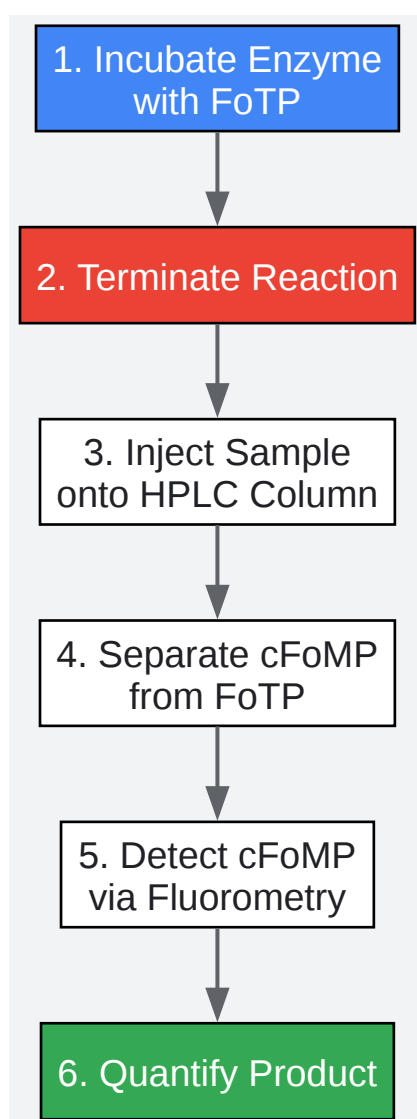
Experimental Protocols and Methodologies

The unique properties of FoTP enable robust and sensitive assay designs.

Experimental Protocol 1: Continuous Assay of Adenylate Cyclase Activity This protocol outlines a direct, non-radioactive method to measure adenylate cyclase activity by monitoring the formation of cFoMP from FoTP using high-pressure liquid chromatography (HPLC) and fluorometry.[4][9]

- **Reaction Setup:** Prepare a reaction mixture containing membrane preparations (source of adenylate cyclase), FoTP as the substrate, and any necessary cofactors (e.g., Mg^{2+}) and modulators (e.g., guanylyl-5'-yl imidodiphosphate).[4]
- **Incubation:** Incubate the reaction mixture at a controlled temperature (e.g., 30°C) for a set time, typically 15 minutes.[4][9]

- Reaction Termination: Stop the reaction by adding a quenching agent (e.g., acid or by boiling).
- Separation: Inject the sample into a reverse-phase HPLC system to separate the product (cFoMP) from the substrate (FoTP) and other components.[4]
- Detection and Quantification: Use an in-line fluorometer to detect the fluorescent cFoMP as it elutes from the column. The amount of product can be quantified by comparing the peak area to a standard curve of known cFoMP concentrations.[4][9]

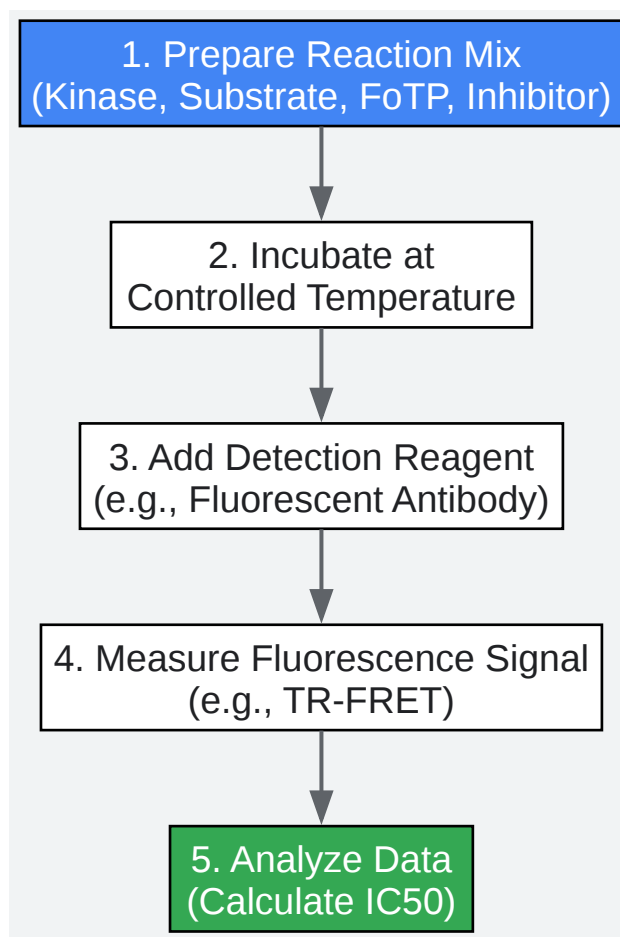


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Caption: Workflow for the HPLC-based adenylate cyclase assay using FoTP.

Experimental Protocol 2: General Fluorescence-Based Kinase Assay This protocol describes a general workflow for measuring protein kinase activity and screening for inhibitors using FoTP. Kinase assays require a kinase, a substrate (protein or peptide), and a phosphate donor (FoTP).^[14]^[15]

- **Reaction Preparation:** In a microplate, combine the kinase, its specific substrate, and FoTP in an appropriate buffer containing Mg^{2+} . For inhibitor screening, add test compounds to the wells.
- **Incubation:** Allow the phosphorylation reaction to proceed at a set temperature for a defined period.
- **Signal Detection:** Measure the kinase activity. This can be done in several ways:
 - **Directly:** If the fluorescence of FoTP changes significantly upon binding or hydrolysis, the reaction can be monitored in real-time.
 - **Indirectly:** Use a detection reagent that recognizes the phosphorylated substrate, such as a fluorescently-labeled anti-phospho-antibody in a TR-FRET or fluorescence polarization format.^[15]
- **Data Analysis:** Calculate the rate of reaction. For inhibitor studies, determine the IC_{50} value by plotting the reaction rate against the inhibitor concentration.



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Caption: General workflow for a fluorescence-based kinase inhibitor assay.

Synthesis and Handling

Synthesis: Formycin and its phosphorylated derivatives can be produced through fermentation by microorganisms like *Streptomyces kaniharaensis* or through chemical synthesis.^{[7][11]} The biosynthesis pathway involves precursors such as glutamate and 5'-phosphoribosyl-1'-pyrophosphate (PRPP).^[7] Chemical synthesis of FoTP has been achieved using methods similar to those for other nucleotide analogs like 6-thioguanosine nucleotides.^[9]

Safety and Handling:

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection.

- Handle the solid powder in a well-ventilated area or under a hood to avoid inhaling dust.
- In case of contact with eyes or skin, rinse thoroughly with water.
- Store the compound according to the supplier's recommendations to ensure stability.^[1]

Conclusion

Formycin triphosphate is a versatile and powerful molecular probe. Its ability to mimic ATP while providing a fluorescent readout makes it an indispensable tool for the study of ATP-dependent enzymes. From elucidating complex signaling pathways to facilitating high-throughput drug screening, FoTP offers a safe and effective alternative to traditional methods, empowering research and development in cellular biology and pharmacology.

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References

1. medkoo.com [medkoo.com]
2. Formycin triphosphate | C₁₀H₁₆N₅O₁₃P₃ | CID 72941511 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. Formycin triphosphate_TargetMol [targetmol.com]
4. Formycin 5'-triphosphate, a fluorescent analog of ATP, as a substrate for adenylate cyclase - PMC [pmc.ncbi.nlm.nih.gov]
5. Formycin 5'-triphosphate, a fluorescent analog of ATP, as a substrate for adenylate cyclase - PubMed [pubmed.ncbi.nlm.nih.gov]
6. Formycin triphosphate-terbium complex: a novel spectroscopic probe for phosphoryl transfer enzymes - PubMed [pubmed.ncbi.nlm.nih.gov]
7. Frontiers | The chemistry of Formycin biosynthesis [frontiersin.org]
8. ora.ox.ac.uk [ora.ox.ac.uk]
9. pnas.org [pnas.org]

- 10. Formycin triphosphate as a probe for the ATP binding site involved in the activation of guanylate cyclase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Synthesis of formycin triphosphate and its incorporation into ribopolynucleotide by DNA-dependent RNA polymers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Purinergic signalling - Wikipedia [en.wikipedia.org]
- 13. Frontiers | Purinergic signaling: Diverse effects and therapeutic potential in cancer [frontiersin.org]
- 14. bmglabtech.com [bmglabtech.com]
- 15. Assay Development for Protein Kinase Enzymes - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of Formycin triphosphate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b579833#physical-and-chemical-properties-of-formycin-triphosphate]

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